

Technical Guide: Physical Properties of 5-Bromo-2-iodo-m-xylene

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Compound of Interest

Compound Name: 5-Bromo-2-iodo-M-xylene

Cat. No.: B1273149

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Bromo-2-iodo-m-xylene**, a key organic intermediate. The information is presented for use by researchers, scientists, and professionals in drug development and related fields.

Core Physical and Chemical Properties

5-Bromo-2-iodo-m-xylene, with the CAS number 206559-43-5, is an off-white to light yellow solid.^[1] It is also known by other names including 5-Bromo-2-iodo-1,3-dimethylbenzene and 4-bromo-2,6-dimethyliodobenzene.^[2]

Quantitative Physical Data

The key physical properties of **5-Bromo-2-iodo-m-xylene** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C8H8BrI	
Molecular Weight	310.96	g/mol
Melting Point	42	°C
Boiling Point	282	°C
Density	1.940	g/cm ³
Flash Point	125	°C
Vapor Pressure	0.00573	mmHg at 25°C
Refractive Index	1.623	

Sources:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Synthesis of 5-Bromo-2-iodo-m-xylene

A common method for the synthesis of **5-bromo-2-iodo-m-xylene** involves a diazotization reaction of 4-bromo-2,6-dimethylaniline.[\[3\]](#)

Materials:

- 4-bromo-2,6-dimethylaniline
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Acetonitrile (CH₃CN)
- Potassium iodide (KI)
- Ice bath

Procedure:

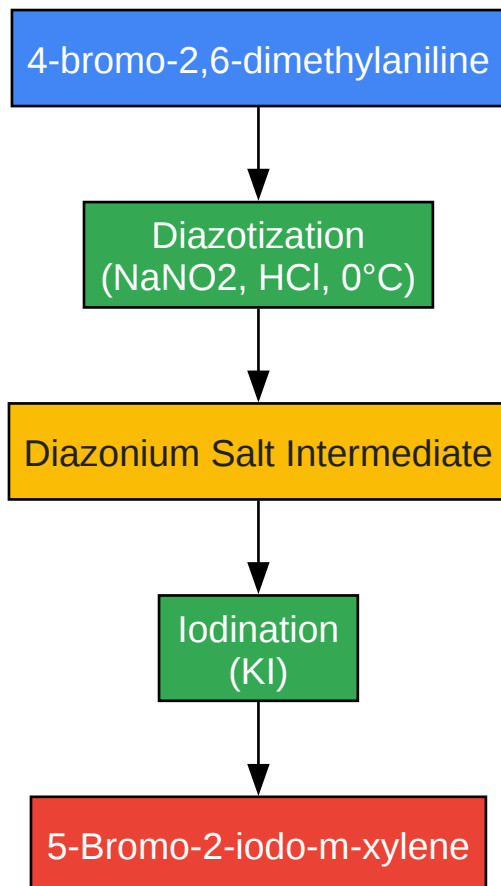
- The starting material, 4-bromo-2,6-dimethylaniline, is dissolved in acetonitrile in a reaction vessel.
- The vessel is cooled to 0°C using an ice bath.
- A solution of sodium nitrite in hydrochloric acid is added dropwise to the cooled solution to carry out the diazotization reaction.
- Following the diazotization, a solution of potassium iodide is added to the reaction mixture.
- This converts the diazonium group to iodine, yielding the target product, 5-bromo-2-iodo-1,3-xylene.
- The product can then be isolated and purified using standard laboratory techniques.

This synthesis method has been reported to achieve a yield of 96%.[\[3\]](#)

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-2-iodo-m-xylene**.

Synthesis of 5-Bromo-2-iodo-m-xylene



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Caption: A flowchart illustrating the synthesis of **5-Bromo-2-iodo-m-xylene**.

Safety and Handling

5-Bromo-2-iodo-m-xylene is classified as an irritant.[5] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be worn when handling this chemical.[6] Store in a cool, dry, and well-ventilated place, away from incompatible materials.[1] For detailed safety information, refer to the Safety Data Sheet (SDS).

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